

[Benzyl(dimethyl)silyl]methanol physical and chemical properties

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Compound of Interest

Compound Name: [Benzyl(dimethyl)silyl]methanol

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An In-depth Technical Guide to [Benzyl(dimethyl)silyl]methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **[Benzyl(dimethyl)silyl]methanol**, a silicon-containing organic compound of interest in various research and development applications. Due to the limited availability of experimental data in publicly accessible literature, this guide combines available information with data from closely related compounds to offer a thorough profile.

Core Physical and Chemical Properties

[Benzyl(dimethyl)silyl]methanol, with the chemical formula $C_{10}H_{16}OSi$, is a derivative of benzyl alcohol containing a dimethylsilyl group. While specific experimental data for this compound is scarce, its properties can be estimated based on its structure and comparison with analogous compounds.

Structure:

A 2D representation of the **[Benzyl(dimethyl)silyl]methanol** molecule.

Table 1: Physical and Chemical Properties of **[Benzyl(dimethyl)silyl]methanol** and Related Compounds

Property	[Benzyl(dimethyl)silyl]methanol	Benzyl(dimethyl)silane	Benzyl Alcohol
Molecular Formula	C ₁₀ H ₁₆ OSi	C ₉ H ₁₄ Si	C ₇ H ₈ O
Molecular Weight	180.32 g/mol	150.29 g/mol [1]	108.14 g/mol
Boiling Point	Not available	69-71 °C / 15 mmHg	205 °C
Melting Point	Not available	Not available	-15 °C
Density	Not available	0.949 g/mL at 25 °C	1.044 g/cm ³
Refractive Index	Not available	n _D ²⁰ 1.502	n _D ²⁰ 1.5396

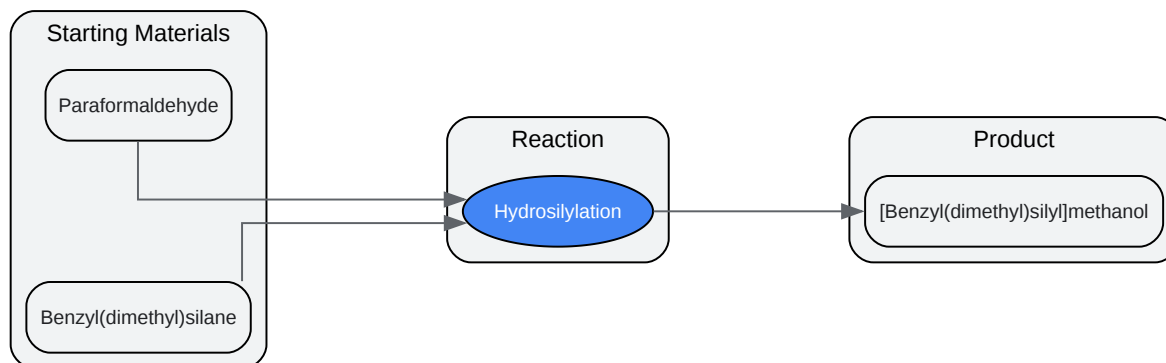
Note: Data for Benzyl(dimethyl)silane and Benzyl Alcohol are provided for comparative purposes. The properties of **[Benzyl(dimethyl)silyl]methanol** are expected to be influenced by both the benzyl and the hydroxymethylsilyl moieties.

Synthesis and Reactivity

A detailed, peer-reviewed synthesis protocol specifically for **[Benzyl(dimethyl)silyl]methanol** is not readily available in the surveyed literature. However, a plausible synthetic route can be inferred from general organosilicon chemistry.

Proposed Synthesis Workflow

A potential method for the synthesis of **[Benzyl(dimethyl)silyl]methanol** involves the hydrosilylation of paraformaldehyde with benzyl(dimethyl)silane, or the reaction of a benzyl Grignard reagent with a suitable chlorosilyl precursor followed by hydroxymethylation.



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Figure 1. A proposed synthetic workflow for **[Benzyl(dimethyl)silyl]methanol**.

Chemical Reactivity and Stability

The chemical behavior of **[Benzyl(dimethyl)silyl]methanol** is dictated by the presence of the hydroxyl group and the silicon-carbon bonds.

- **Hydroxyl Group Reactivity:** The primary alcohol functionality allows for typical alcohol reactions, such as esterification, etherification, and oxidation to the corresponding aldehyde or carboxylic acid. Silyl ethers are common protecting groups for alcohols in organic synthesis, suggesting that the hydroxyl group in **[Benzyl(dimethyl)silyl]methanol** can be readily derivatized.^{[2][3]}
- **Silicon-Carbon Bond Stability:** The Si-C bonds are generally stable but can be cleaved under certain conditions, for instance, with strong acids or bases, or by specific reagents like fluoride ions. The stability of silyl ethers is a key aspect of their use as protecting groups, with varying stability depending on the substituents on the silicon atom.

Experimental Protocols

While a specific protocol for **[Benzyl(dimethyl)silyl]methanol** is not available, a general procedure for a related transformation, the deprotection of silyl ethers to yield an alcohol, is presented below to illustrate a common reaction involving such compounds.

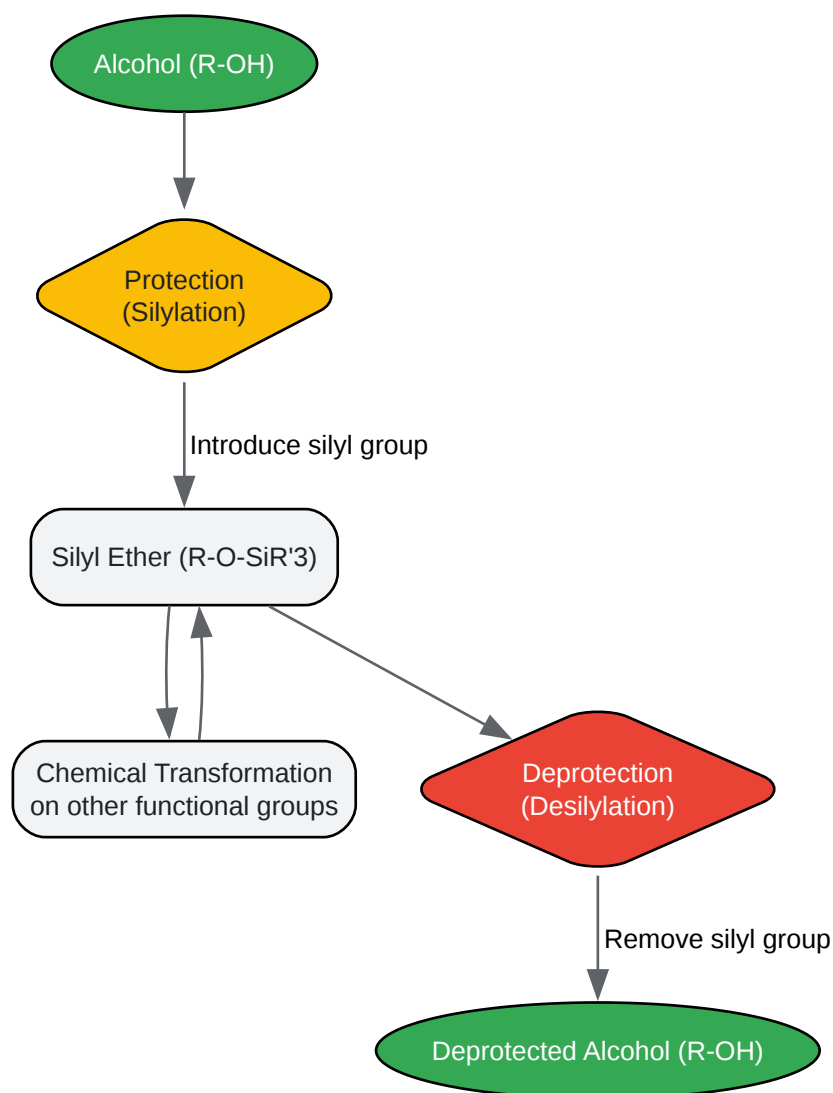
General Protocol for the Deprotection of a tert-Butyldimethylsilyl (TBS) Ether:

- **Dissolution:** Dissolve the TBS-protected alcohol in a suitable organic solvent such as tetrahydrofuran (THF).
- **Reagent Addition:** Add a solution of tetrabutylammonium fluoride (TBAF) in THF to the reaction mixture.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

This protocol highlights a key reaction type that **[Benzyl(dimethyl)silyl]methanol**, as a silyl-containing alcohol, could potentially undergo or be synthesized from.

Logical Relationships in Silyl Ether Chemistry

The use of silyl ethers as protecting groups in organic synthesis involves a logical sequence of protection and deprotection steps. The choice of the specific silyl group and the reaction conditions are critical for the success of a multi-step synthesis.



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Figure 2. Logical workflow of using silyl ethers as protecting groups.

Conclusion

[Benzyl(dimethyl)silyl]methanol is a compound for which detailed experimental data is not extensively documented. However, by examining its structure and the properties of related compounds, a reasonable profile of its physical and chemical characteristics can be established. Its synthesis is likely achievable through standard organosilicon chemistry, and its reactivity is expected to be dominated by its primary alcohol functionality. This guide provides a foundational understanding for researchers and professionals working with or considering the use of this and similar organosilicon compounds in their work. Further experimental

investigation is warranted to fully elucidate the properties and potential applications of **[Benzyl(dimethyl)silyl]methanol**.

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